Solubility Profiling & Purification Strategies for Cholesterol Hydrogen Phthalate (CHP)

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Compound of Interest

Compound Name:	*Cholesterol Hydrogen Phthalate*
CAS No.:	*6732-01-0*
Cat. No.:	*B1581151*

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Executive Summary: The Amphiphilic "Bridge"

Cholesterol Hydrogen Phthalate (CHP), CAS [6732-01-0], occupies a unique niche in lipid chemistry.[1] Structurally, it fuses the highly lipophilic steroidal backbone of cholesterol with the aromatic, ionizable functionality of a phthalic acid mono-ester. This hybrid architecture dictates a complex solubility profile that researchers must master for effective synthesis, purification, and formulation in lipid nanoparticles (LNPs) or liquid crystal systems.[1]

This guide moves beyond static data tables to provide a dynamic, mechanistic understanding of CHP solubility. We explore how to exploit its "switchable" carboxylic acid tail for high-purity extraction and define the thermodynamic boundaries for recrystallization.[1]

Physicochemical Profile

Understanding the molecule is the prerequisite to dissolving it. CHP is not merely a lipid; it is a lipophilic weak acid.[1]

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Property	Value / Description	Implications for Solubility
Molecular Formula		High carbon content favors non-polar solvents.[1]
Molecular Weight	534.78 g/mol	Large size reduces dissolution kinetics; requires agitation/heat.[1]
Melting Point	162.0 – 166.0 °C	High lattice energy; requires high-boiling solvents for melt-processing.[1]
Functional Groups	Steroid skeleton (Hydrophobic) Phthalate mono-ester (Aromatic/Polar) Free Carboxylic Acid (Ionizable)	Dual Nature: Soluble in organics; soluble in basic aqueous media (as a salt).[1]
pKa (Predicted)	~4.5 - 5.0 (Benzoic acid derivative)	Solubility is pH-dependent.[1] At pH > 7, solubility in water increases drastically.

The Solubility Landscape

The following data synthesizes empirical observations with solubility parameter predictions.

Solvent Compatibility Matrix[1]

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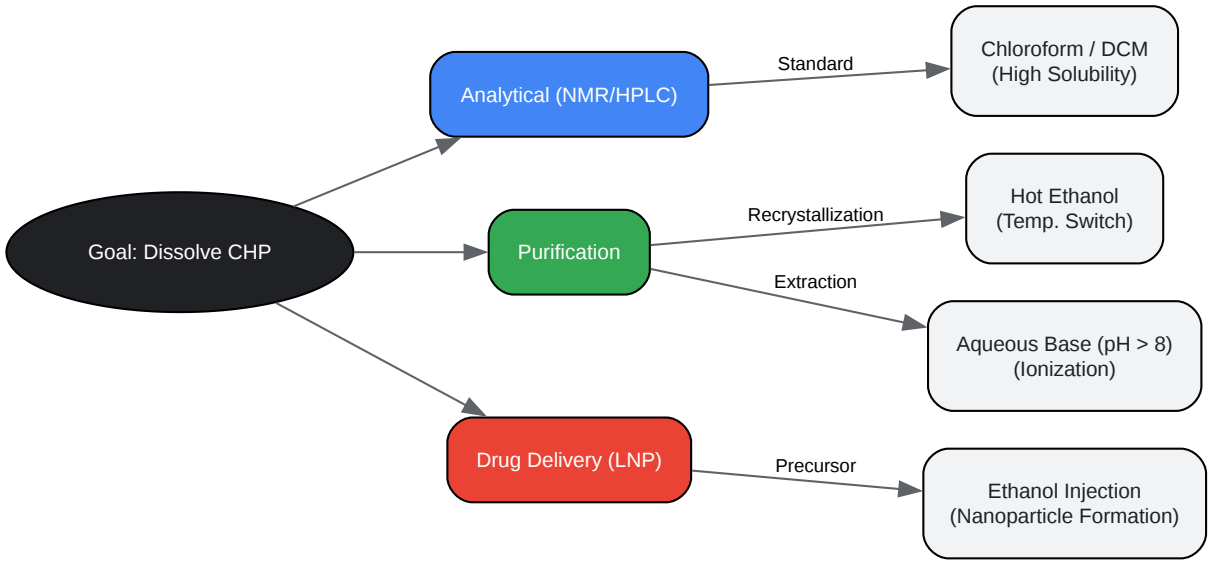
Solvent Class	Representative Solvent	Solubility Behavior	Mechanism & Application
Chlorinated	Chloroform ( ), DCM	High (Benchmark)	Mechanism: Dipole-dipole interactions with the ester/acid + Van der Waals with the steroid.[1] Use: Standard for optical rotation ( ) and NMR.
Ethers	THF, Diethyl Ether	Good to High	Mechanism: Hydrogen bond acceptance by ether oxygen stabilizes the carboxylic proton. Use: Reaction solvent for esterification.[1]
Alkanes	Hexane, Heptane	Low (Cold) / Moderate (Hot)	Mechanism: The polar phthalate headgroup disrupts solubility in pure alkanes.[1] Use: Anti-solvent for precipitation.[1]
Alcohols	Methanol, Ethanol	Temperature Dependent	Mechanism: Soluble at reflux; crystallizes upon cooling. Use:Primary Recrystallization Solvent.
Aqueous (Neutral)	Water	Insoluble	Mechanism: Hydrophobic effect dominates.[1]

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Aqueous (Basic)	0.1M NaOH /	Soluble (as Salt)	Mechanism: Deprotonation forms the amphiphilic anion ( ).[1] Use: Impurity removal (Acid-Base Extraction).[1]

Visualization: Solubility Decision Logic

The following diagram illustrates the decision process for solvent selection based on the experimental goal (Analysis vs. Purification).



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Figure 1: Solvent selection strategy based on downstream application.[1] Blue paths indicate analytical workflows; Green indicates purification; Red indicates formulation.

Methodology: Validated Protocols

Protocol A: Gravimetric Solubility Determination

Do not rely on literature values alone.[1] Batch-to-batch polymorphic variations can alter solubility.

- Preparation: Weigh approx. 100 mg of CHP into a 20 mL scintillation vial.
- Solvent Addition: Add the target solvent in 100

  increments while stirring at 25°C.
- Endpoint Detection: Record the volume (

) required to achieve a clear solution (no visible particulates).
- Calculation:

  [1]
- Validation: If the solution remains cloudy at 10 mL, the substance is considered "Sparingly Soluble" (<10 mg/mL).

Protocol B: Purification via Thermal Recrystallization

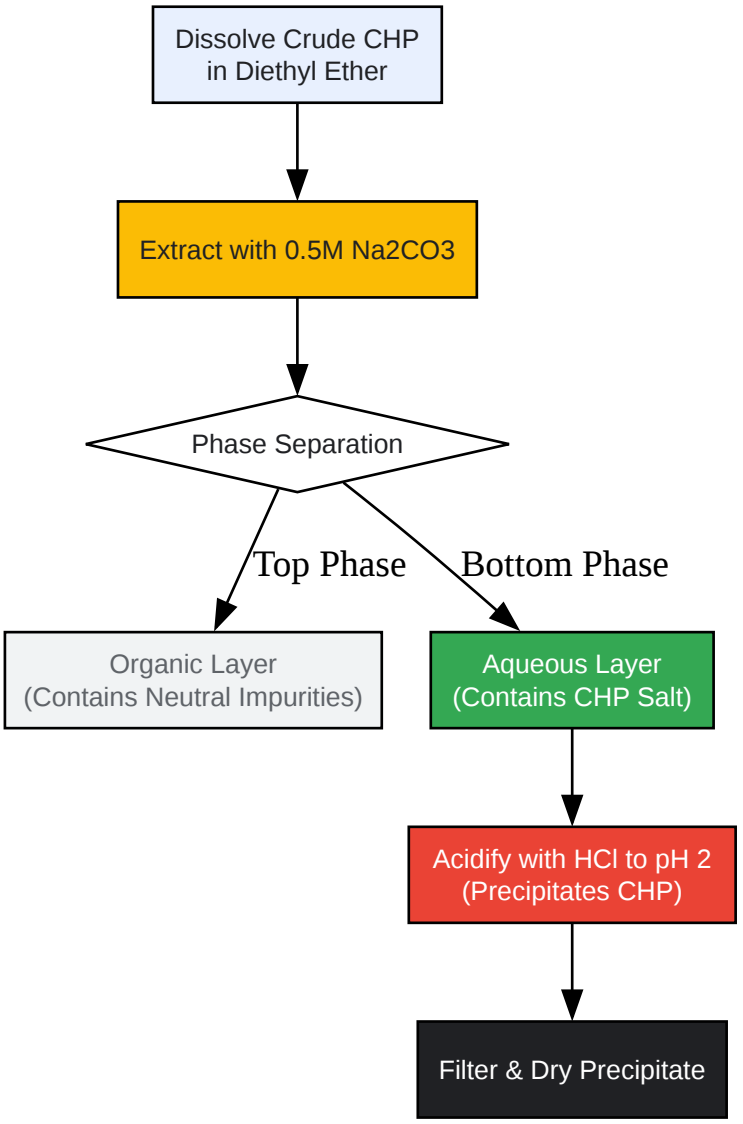
This method exploits the steep solubility curve of CHP in alcohols.

- Dissolution: Suspend crude CHP in Ethanol (99%) at a ratio of 1 g : 10 mL.
- Reflux: Heat the mixture to reflux (~78°C). The solution should become clear. If not, add ethanol in 1 mL increments until clear.
- Hot Filtration: (Optional) If insoluble mechanical impurities are present, filter rapidly through a pre-warmed glass frit.[1]
- Crystallization: Allow the solution to cool slowly to room temperature (25°C), then move to 4°C for 4 hours. The slow cooling promotes the formation of high-purity needles, excluding impurities from the lattice.[1]
- Collection: Filter the crystals and wash with cold ethanol (-20°C).
- Drying: Dry under vacuum at 40°C for 12 hours to remove solvent inclusions.

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Protocol C: The Acid-Base "Switch" Extraction

Ideal for removing non-acidic impurities (e.g., unreacted cholesterol).[1]



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Figure 2: Purification workflow utilizing the ionizable carboxylic acid moiety of CHP.[1]

Applications & Implications

Lipophilic Drug Delivery

CHP is increasingly relevant in Lipid Nanoparticle (LNP) formulations.[1] Unlike pure cholesterol, the phthalate headgroup allows for pH-sensitive triggering.[1] In the acidic

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environment of an endosome (pH ~5.5), the ionization state of CHP changes, potentially destabilizing the LNP membrane and facilitating payload release (endosomal escape).[1]

Analytical Standard

Because CHP contains a UV-active chromophore (the phthalate ring,

nm), it serves as an excellent HPLC surrogate for monitoring cholesterol content, which otherwise requires refractive index (RI) or ELSD detection due to its lack of chromophores.[1]

References

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Sources

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